

Spectroscopic data for 1-Methyl-3-trifluoromethylpyrazole-5-boronic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Methyl-3-trifluoromethylpyrazole-5-boronic acid

Cat. No.: B150840

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An In-depth Technical Guide to the Spectroscopic Characterization of **1-Methyl-3-trifluoromethylpyrazole-5-boronic acid**

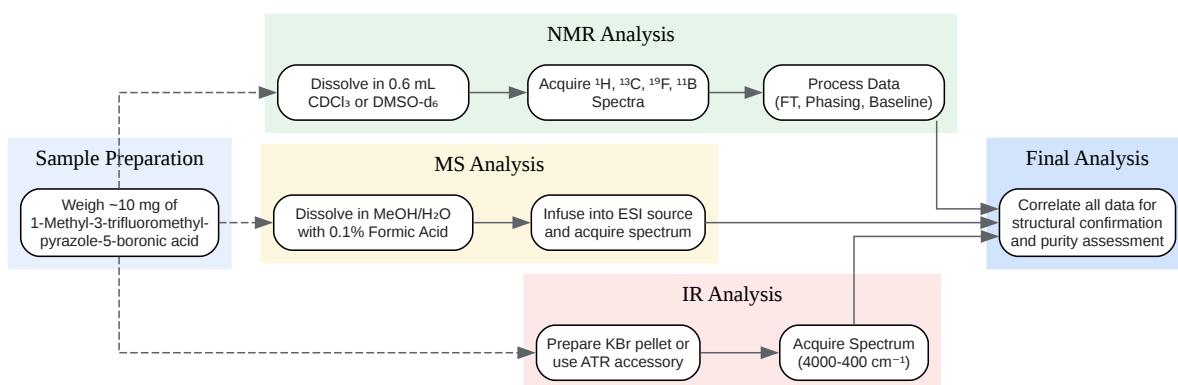
Abstract

1-Methyl-3-trifluoromethylpyrazole-5-boronic acid (CAS No. 344591-91-9) is a heterocyclic building block of significant interest in medicinal chemistry and drug development.^[1] Its utility in forming covalent bonds, particularly in Suzuki-Miyaura cross-coupling reactions, makes it a valuable reagent for synthesizing complex molecular architectures. Accurate and comprehensive characterization of this compound is paramount to ensure purity, confirm structural integrity, and guarantee reproducibility in synthetic applications. This guide provides a detailed exploration of the key spectroscopic techniques used to characterize **1-Methyl-3-trifluoromethylpyrazole-5-boronic acid**, including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). We offer field-proven insights into experimental design, data interpretation, and the causality behind methodological choices, aimed at researchers, scientists, and drug development professionals.

Molecular Structure and Physicochemical Properties

A thorough understanding of the molecule's structure is the foundation for interpreting its spectroscopic data.

- Chemical Name: [2-methyl-5-(trifluoromethyl)pyrazol-3-yl]boronic acid[2]
- CAS Number: 344591-91-9[3]
- Molecular Formula: C₅H₆BF₃N₂O₂[4]
- Molecular Weight: 193.92 g/mol [4]
- Appearance: Typically a powder or crystals.[3]
- Melting Point: 132-137 °C[1][3]



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Sources

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- To cite this document: BenchChem. [Spectroscopic data for 1-Methyl-3-trifluoromethylpyrazole-5-boronic acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b150840#spectroscopic-data-for-1-methyl-3-trifluoromethylpyrazole-5-boronic-acid>]

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